

Application Notes: Suzuki Coupling of 2-Bromo-4-(n-morpholino)-benzaldehyde

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Compound of Interest

Compound Name: 2-bromo-4-(n-morpholino)-benzaldehyde

Cat. No.: B1278147

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Introduction

The Suzuki-Miyaura cross-coupling reaction is a powerful and widely utilized method in organic synthesis for the formation of carbon-carbon bonds.[1][2] This palladium-catalyzed reaction couples an organoboron species (like a boronic acid or ester) with an organic halide or triflate. [1][3] Due to its mild reaction conditions, tolerance of a wide variety of functional groups, and the low toxicity of its boron-containing reagents, the Suzuki coupling has become indispensable in academic research and industrial applications, particularly in the synthesis of pharmaceuticals and complex organic materials.[2][4][5]

The target molecule, **2-bromo-4-(n-morpholino)-benzaldehyde**, is a valuable building block for the synthesis of biaryl aldehydes. The resulting 2-aryl-4-(n-morpholino)-benzaldehyde scaffold is of significant interest in medicinal chemistry. The morpholine moiety often improves the pharmacokinetic properties of a drug candidate, while the biaryl aldehyde core is a key structural motif in various biologically active compounds. This application note provides a generalized protocol and representative data for the Suzuki coupling of this substrate, offering a starting point for researchers in drug discovery and chemical synthesis.

Catalytic Cycle

The mechanism of the Suzuki coupling reaction proceeds through a well-established catalytic cycle involving a palladium catalyst.[3] The cycle consists of three primary steps:

- Oxidative Addition: The active Pd(0) catalyst reacts with the aryl bromide (**2-bromo-4-(n-morpholino)-benzaldehyde**), inserting itself into the carbon-bromine bond to form a Pd(II) complex.[\[2\]](#)[\[3\]](#)
- Transmetalation: In the presence of a base, the organic group from the boronic acid is transferred to the palladium(II) complex, replacing the bromide. The base activates the organoboron compound to facilitate this transfer.[\[3\]](#)[\[6\]](#)
- Reductive Elimination: The two organic groups on the palladium complex couple and are eliminated from the metal center, forming the new carbon-carbon bond of the biaryl product and regenerating the Pd(0) catalyst, which can then re-enter the catalytic cycle.[\[2\]](#)[\[3\]](#)

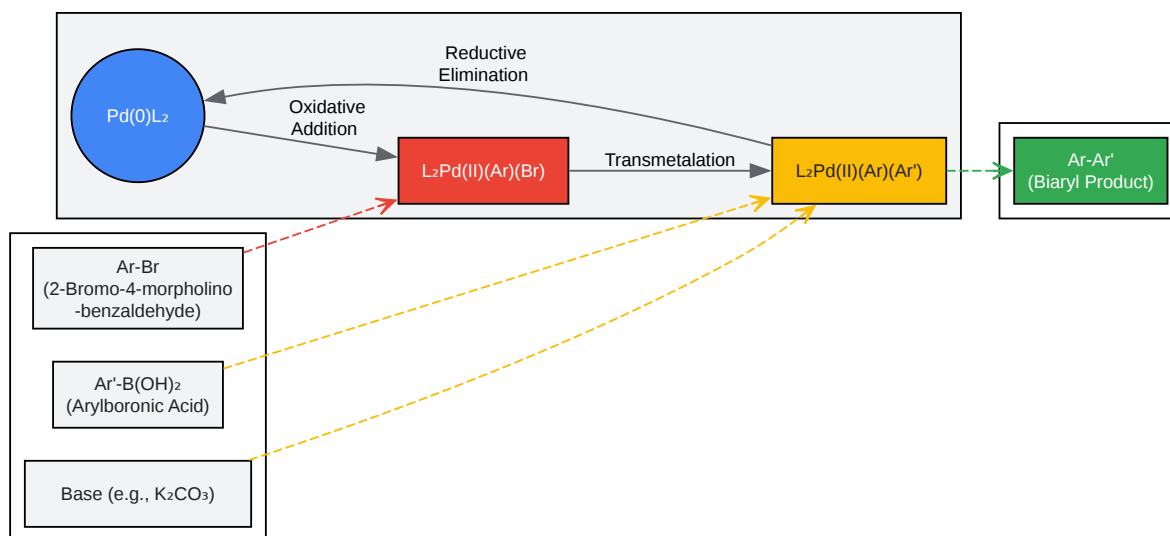


Figure 1. Generalized Catalytic Cycle of the Suzuki-Miyaura Coupling

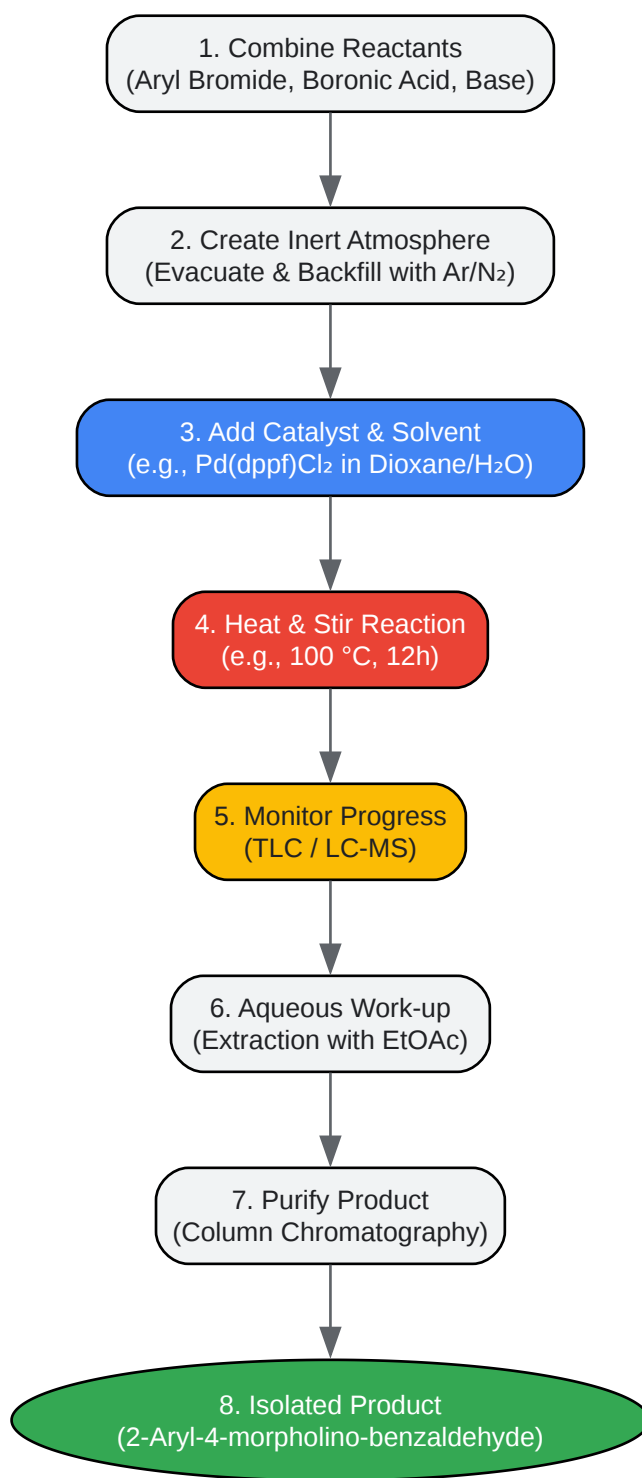


Figure 2. Experimental Workflow for Suzuki Coupling

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